

Technical Guide: Physicochemical Properties and Synthesis of 2-(4-Chlorophenyl)acetaldehyde

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Compound of Interest

Compound Name: *Difluoro-4-chlorophenylacetaldehyde*

Cat. No.: *B8424418*

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Disclaimer: Initial searches for "**Difluoro-4-chlorophenylacetaldehyde**" did not yield information on a compound with this specific name. This suggests that it is not a commonly synthesized or commercially available molecule. This guide will focus on the closely related and well-documented compound, 2-(4-chlorophenyl)acetaldehyde.

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a representative synthetic protocol for 2-(4-chlorophenyl)acetaldehyde. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Structure and Properties

2-(4-chlorophenyl)acetaldehyde is an organic compound featuring a phenyl ring substituted with a chlorine atom at the para (4) position, which is, in turn, attached to an acetaldehyde moiety. This structure makes it a valuable intermediate in the synthesis of various pharmaceuticals and fine chemicals.

Quantitative Physicochemical Data

The key physicochemical properties of 2-(4-chlorophenyl)acetaldehyde are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ ClO	[1]
Molecular Weight	154.59 g/mol	[1]
CAS Number	4251-65-4	[1]
Appearance	Colorless to light yellow liquid/semi-solid	-
Boiling Point	235.8 °C at 760 mmHg	-
Density	1.175 g/cm ³	-
Flash Point	106.3 °C	-
Refractive Index	1.534	-
Solubility	Soluble in organic solvents, limited solubility in water.	-

Experimental Protocols: Synthesis of 2-(4-Chlorophenyl)acetaldehyde

While various methods exist for the synthesis of phenylacetaldehydes, a common and effective approach involves the isomerization of the corresponding styrene oxide.[2] The following protocol is a representative method for the synthesis of 2-(4-chlorophenyl)acetaldehyde from 4-chlorostyrene oxide.

Synthesis via Isomerization of 4-Chlorostyrene Oxide

Objective: To synthesize 2-(4-chlorophenyl)acetaldehyde through the acid-catalyzed isomerization of 4-chlorostyrene oxide.

Materials:

- 4-Chlorostyrene oxide
- Anhydrous diethyl ether or toluene
- Lewis acid catalyst (e.g., Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$)) or a solid acid catalyst (e.g., acidic silica gel)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and hotplate
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 4-chlorostyrene oxide in anhydrous diethyl ether (or toluene) under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** Cool the solution to 0 °C using an ice bath. Slowly add the Lewis acid catalyst (e.g., a few drops of $\text{BF}_3 \cdot \text{OEt}_2$) to the stirred solution. If using a solid acid catalyst, it would be added to the flask prior to the solvent and epoxide.
- **Reaction Monitoring:** Allow the reaction to stir at 0 °C and monitor its progress by thin-layer chromatography (TLC) until the starting material (4-chlorostyrene oxide) is consumed.
- **Quenching:** Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the

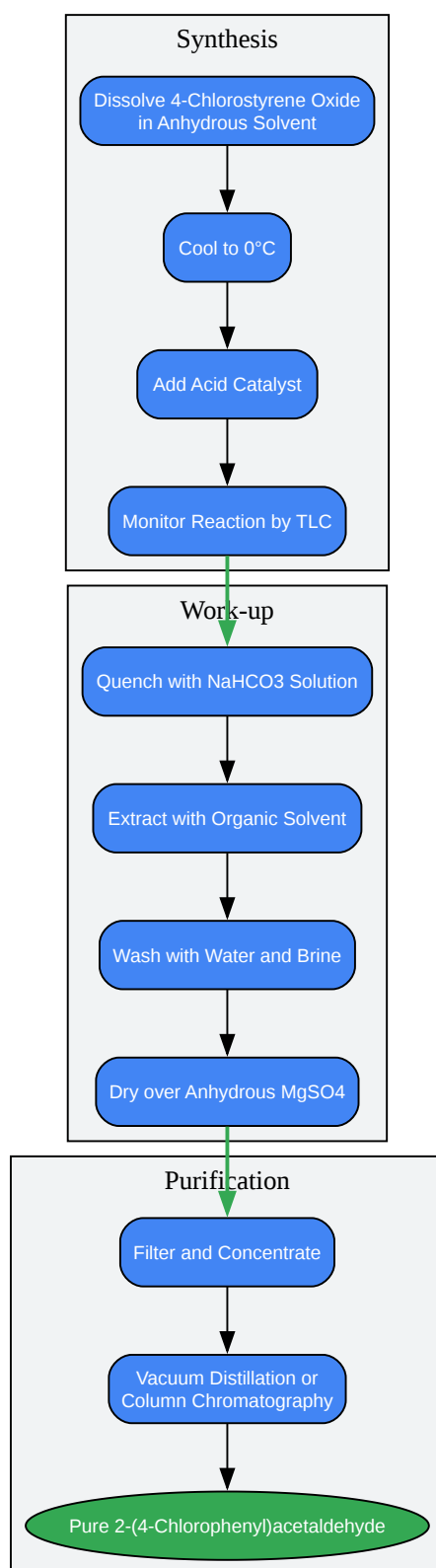
crude 2-(4-chlorophenyl)acetaldehyde.

- Purification (Optional): The crude product can be further purified by vacuum distillation or column chromatography on silica gel if a higher purity is required.

Safety Precautions: This reaction should be performed in a well-ventilated fume hood. All reagents are hazardous and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis and purification of 2-(4-chlorophenyl)acetaldehyde as described in the experimental protocol.



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Caption: Workflow for the synthesis and purification of 2-(4-chlorophenyl)acetaldehyde.

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References

- 1. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 2. Phenylacetaldehyde - Wikipedia [en.wikipedia.org]
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